

# Application Notes & Protocols: Standard Operating Procedures for N-Nitroso-N-methylurethane (NMU)

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## Compound of Interest

Compound Name: *N-Nitroso-N-methylurethane*

Cat. No.: *B032213*

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**Abstract:** This document provides a comprehensive guide to the safe handling, use, and disposal of **N-Nitroso-N-methylurethane** (NMU), a potent carcinogenic, mutagenic, and teratogenic compound frequently used in research settings for inducing tumors in animal models. Due to its significant health risks and chemical instability, strict adherence to established safety protocols is imperative. These application notes are designed for researchers, scientists, and drug development professionals, offering detailed, field-proven procedures that prioritize safety and experimental integrity.

## Hazard Identification and Risk Assessment

**N-Nitroso-N-methylurethane** (also known as N-Methyl-N-nitrosourethane) is a powerful alkylating agent.<sup>[1]</sup> Its toxicity is exerted by transferring a methyl group to nucleobases in DNA, which can lead to mutations and the initiation of cancer.<sup>[1]</sup> The International Agency for Research on Cancer (IARC) classifies NMU as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans, based on sufficient evidence of carcinogenicity in experimental animals.<sup>[2]</sup> It is carcinogenic in all tested animal species, including mice, rats, hamsters, and guinea pigs, and can induce tumors through various routes of administration, even after a single dose or prenatal exposure.<sup>[2]</sup>

**Scientist's Note:** The primary routes of exposure in a laboratory setting are inhalation of aerosols, dermal contact, and accidental ingestion.<sup>[3]</sup> Given its proven carcinogenic effects in

multiple animal models, all contact should be reduced to the lowest possible level, as there may be no safe exposure level to a carcinogen.[4]

Table 1: Chemical and Toxicological Properties of **N-Nitroso-N-methylurethane**

Property	Value	Source(s)
CAS Number	615-53-2	[5]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[5]
Molecular Weight	132.12 g/mol	[6]
Appearance	Yellow to pink liquid with a sweet odor.[5]	[5][6]
Primary Hazards	Carcinogenic[2], Mutagenic[1], Teratogenic[1], Highly Toxic[3] [7]	[1][2][3][7]
Stability	Unstable; sensitive to light and may decompose spontaneously, especially upon heating.[6] May become explosive if stored above 15°C. [6] Stability in aqueous solutions is pH-dependent, decomposing rapidly at alkaline pH.[6]	[6]
Incompatibilities	Strong acids, strong bases, strong reducing agents, and oxidizing agents.[8][9]	[8][9]

## Engineering Controls and Designated Areas

The first and most critical line of defense against exposure is the use of proper engineering controls. All work involving NMU must be performed within a designated area that is clearly marked with warning signs.

#### A. Designated Area Requirements:

- Access to the designated area must be restricted to authorized and trained personnel only. [\[10\]](#)
- A sign must be posted at the entrance stating: "DANGER: **N-NITROSO-N-METHYLURETHANE** IN USE. CARCINOGEN. AUTHORIZED PERSONNEL ONLY."
- All procedures that could generate aerosols or dust (e.g., weighing, reconstituting, preparing solutions) must be conducted inside a certified chemical fume hood or a Class II, Type B biological safety cabinet (total exhaust). [\[3\]](#)[\[11\]](#)

#### B. Ventilation Controls:

- Chemical Fume Hood: The fume hood must have a face velocity of 80-120 feet per minute. Its performance should be certified annually. The work surface inside the hood should be covered with a disposable, absorbent plastic-backed pad to contain any minor spills. [\[11\]](#)
- Rationale: Constant negative pressure ventilation is essential to draw aerosols and vapors away from the operator's breathing zone, preventing inhalation exposure. The absorbent pad simplifies cleanup and minimizes the spread of contamination.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory for all personnel handling NMU. Standard laboratory attire is not sufficient.

- Body Protection: A disposable, solid-front gown or a flame-resistant lab coat worn over scrubs is required. [\[12\]](#) The lab coat must be fully buttoned with sleeves of sufficient length to prevent skin exposure between the glove and cuff. [\[12\]](#)
- Hand Protection: Double nitrile gloves are mandatory. [\[3\]](#) Gloves must be long enough to cover the wrist and lab coat sleeve. Check for tears or holes before use. Gloves should be changed immediately if contamination is suspected and always after each procedure or every two hours of use.

- **Eye Protection:** Chemical safety goggles that provide a seal around the eyes are required.<sup>[3]</sup> A face shield should be worn in addition to goggles when there is a significant risk of splashes.
- **Respiratory Protection:** For cleaning up spills or when engineering controls are not available or insufficient, a full-face respirator with N100 cartridges may be required.<sup>[12]</sup> All personnel who may need to wear a respirator must be part of the institution's respiratory protection program, which includes training and fit-testing.<sup>[12]</sup>

Scientist's Note: Do not wear contaminated PPE outside of the designated area. Disposable PPE (gloves, gowns) should be removed and disposed of as hazardous waste before leaving the work area.<sup>[4]</sup> Reusable PPE like goggles must be decontaminated after each use.

## Protocols for Safe Handling and Use

### A. Protocol for Weighing and Reconstituting Solid NMU

- **Preparation:** Don all required PPE. Prepare the designated chemical fume hood by lining the work surface with a new absorbent pad and taping down the edges.<sup>[11]</sup>
- **Tare Weighing:** Place a pre-labeled, sealable container (e.g., a vial or conical tube) on an analytical balance inside the fume hood and tare the balance.
- **Weighing:** Carefully transfer the approximate amount of NMU powder into the tared container. Avoid creating dust. Close the primary NMU container immediately.
- **Final Weighing:** Seal the container with the weighed NMU and re-weigh it to obtain the exact mass.
- **Reconstitution:** Uncap the container inside the fume hood. Slowly add the required solvent using a calibrated pipette, directing the stream down the inner wall of the container to avoid splashing.
- **Mixing:** Cap the container tightly and mix gently by inversion or vortexing at a low speed until the solid is fully dissolved.

- Cleanup: Dispose of any contaminated weighing paper or tips as solid hazardous waste. Wipe down the balance and surrounding surfaces with a validated decontamination solution.

#### B. Protocol for Animal Dosing (Injection)

- Preparation: All animal injections must be performed within a Class II Type B Biosafety Cabinet or a designated fume hood to protect both the user from exposure and the animal from contamination.[\[11\]](#)
- Syringe Preparation: Draw the prepared NMU solution into a syringe. To minimize bubble formation and potential aerosols, draw the liquid slowly. Remove any bubbles by tapping the syringe and expelling the air through the needle back into the vial, ensuring the needle tip remains submerged in the solution.
- Animal Handling: Animal handlers must wear the full PPE as described in Section 3.[\[11\]](#)
- Injection: Administer the NMU to the animal using the prescribed route and technique.
- Sharps Disposal: Immediately dispose of the used needle and syringe into a designated sharps container for incineration. Do not recap, bend, or break needles.[\[3\]](#)
- Post-Injection Animal Care: Cages housing animals treated with NMU must be clearly labeled with "CAUTION: ANIMAL TREATED WITH **N-NITROSO-N-METHYLURETHANE**". [\[11\]](#) Animal bedding and cages are considered hazardous for at least 3 days post-administration, as the compound and its metabolites may be excreted.[\[3\]](#) All cage changes during this period must be performed inside a ventilated cage changing station, and the bedding must be disposed of as hazardous chemical waste.[\[3\]](#)

## Spill and Emergency Procedures

Immediate and correct response to a spill is critical to prevent exposure.

#### A. First Aid for Exposure

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[\[3\]](#) Remove contaminated clothing while washing. Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[\[3\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[\[7\]](#) Seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

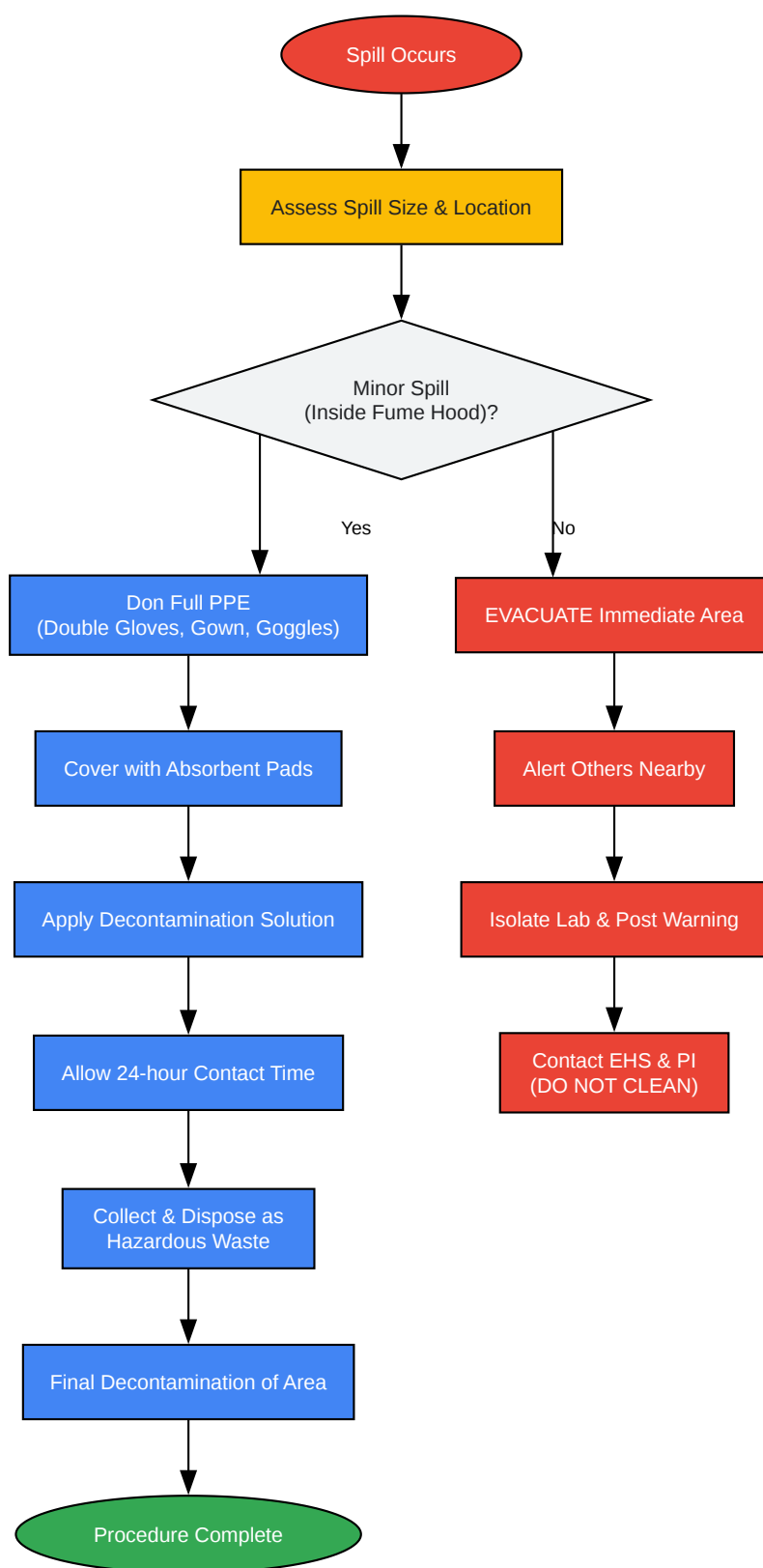
## B. Spill Cleanup Protocol

The response depends on the size and location of the spill.

- Minor Spill (inside a fume hood):
  - Ensure the fume hood is operational.
  - Wearing full PPE, cover the spill with absorbent pads.
  - Working from the outside in, gently apply a decontamination solution (see Section 6) to the absorbent material.
  - Allow sufficient contact time (e.g., 24 hours).[\[11\]](#)
  - Collect all contaminated materials in a labeled hazardous waste bag.
  - Wipe the area again with the decontamination solution, followed by water.
- Major Spill (outside a fume hood):
  - Evacuate: Alert all personnel and evacuate the immediate area.
  - Isolate: Close the doors to the laboratory and prevent entry. Post a "DO NOT ENTER - HAZARDOUS SPILL" sign.
  - Report: Immediately contact the institution's Environmental Health & Safety (EHS) department and the Principal Investigator.

- Do not attempt to clean a major spill unless you are part of a trained emergency response team.

Workflow for NMU Spill Response



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Caption: Emergency procedure workflow for an **N-Nitroso-N-methylurethane** spill.



## Decontamination and Waste Disposal

Effective decontamination is crucial for rendering equipment and waste non-hazardous.

### A. Decontamination Protocol

Research has shown that treatment with certain chemical solutions can effectively destroy NMU.<sup>[13][14]</sup> A common and effective method involves alkaline sodium thiosulfate.<sup>[11]</sup>

- **Prepare Solution:** In a chemical fume hood, prepare a fresh solution of 10% sodium thiosulfate and 1% sodium hydroxide in water.
- **Application:**
  - **For reusable glassware and equipment:** Fully submerge the items in the decontamination solution within a labeled, covered container.
  - **For surfaces:** Liberally apply the solution to the contaminated surface and ensure it remains wet.
- **Contact Time:** Allow a minimum contact time of 24 hours to ensure complete degradation of the NMU.<sup>[11]</sup>
- **Final Rinse:** After 24 hours, the decontaminated items can be thoroughly rinsed with water and washed normally. The spent decontamination solution can typically be poured down the drain, but always consult your institution's EHS guidelines first.<sup>[11]</sup>

**Scientist's Note:** While alkaline conditions can degrade NMU, they can also lead to the formation of diazomethane, a toxic and explosive gas.<sup>[6][15]</sup> The sodium thiosulfate method is preferred as it mitigates this risk. Never use strong alkali alone for decontamination.

### B. Waste Disposal

All NMU waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

- **Solid Waste:** This includes unused NMU powder, contaminated PPE (gloves, gowns, pads), and animal bedding. Collect this waste in a clearly labeled, sealed hazardous waste

container.[3][11]

- Liquid Waste: This includes leftover NMU solutions and the first rinse from contaminated glassware (before decontamination). Collect in a sealed, labeled, and chemically compatible hazardous waste container.
- Sharps Waste: All needles and syringes must be disposed of in a designated sharps container destined for incineration.[11]
- Pickup: Contact your institution's EHS department for hazardous waste pickup.[11] Do not mix NMU waste with other chemical waste streams unless explicitly permitted.

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